

FAN7602 Technical Support Center: Soft-Start Function

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Compound of Interest

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| Compound Name: | AN7602 |
| CAS No.: | 2803552-55-6 |
| Cat. No.: | B13688822 |

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues related to the soft-start function of the **FAN7602** Green Current Mode PWM Controller.

Frequently Asked Questions (FAQs)

Q1: How can I adjust the soft-start time of the **FAN7602**?

A1: The **FAN7602** features an internally fixed soft-start time of 10ms.^{[1][2]} This duration is not externally adjustable. The internal soft-start function is designed to prevent output voltage overshoot during startup.^[3] If a different soft-start time is required for your application, you may need to consider a different PWM controller that allows for an external soft-start capacitor.

Q2: What is the expected behavior of the Vcc pin during a successful startup?

A2: During a successful startup, the internal high-voltage start-up switch charges the external Vcc capacitor. The voltage on the Vcc pin will ramp up. When the Vcc voltage reaches the start threshold of 12V (typical), the IC activates, and the soft-start sequence begins. The Vcc voltage will then be maintained by the auxiliary winding of the transformer. If the Vcc voltage drops

below the minimum operating voltage of 8V (typical), the IC will shut down and attempt to restart.[3][4]

Q3: Can an issue with a protection function be mistaken for a soft-start problem?

A3: Yes, absolutely. Protection features such as Line Under-Voltage Protection (LUV), Overload Protection (OLP), and Latch Protection can prevent the IC from starting or cause it to shut down immediately after startup.[3] For example, if the LUV pin voltage is below its threshold, the IC will not start, which might be perceived as a soft-start failure. It is crucial to verify the status of these protection pins when troubleshooting startup issues.

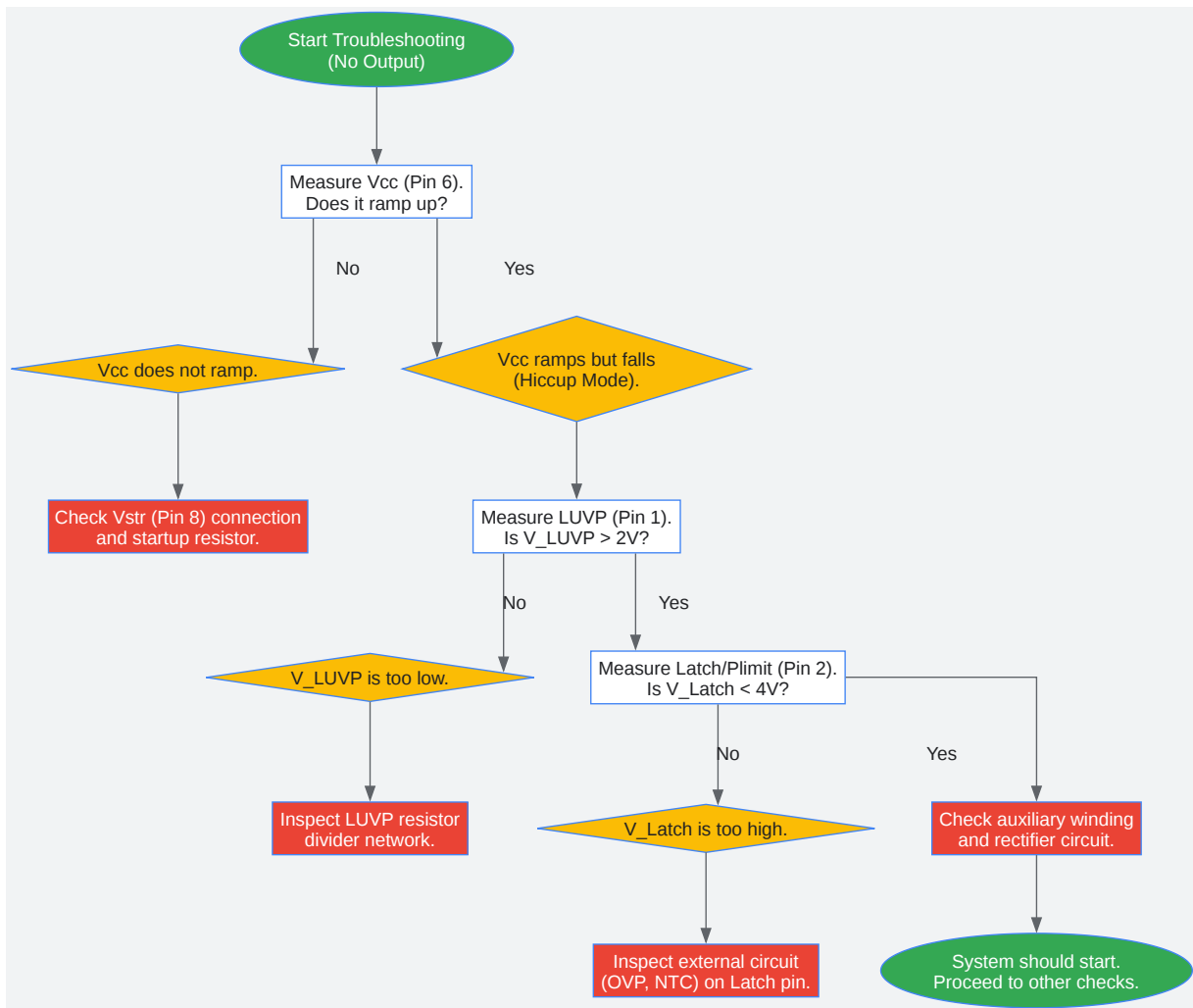
Troubleshooting Guides

Issue 1: The FAN7602 does not start at all. There is no output voltage.

This is a common issue where the controller fails to initiate the switching process. The problem often lies in the power supply to the IC or an active protection feature.

- Vcc Voltage Check:
 - Methodology: With the main AC input applied to the power supply, use an oscilloscope to monitor the voltage at the Vcc pin (pin 6) of the **FAN7602**. Set the oscilloscope to a time scale that can capture the charging of the Vcc capacitor (e.g., 100ms/div) and a voltage scale appropriate for 0-15V.
 - Expected Result: You should observe the Vcc voltage repeatedly ramping up towards the 12V start threshold and then falling. This "hiccup" mode indicates the IC is trying to start but is being shut down by a fault condition or is unable to sustain its own power. If the voltage does not rise at all, check the high-voltage start-up circuit connected to the Vstr pin (pin 8).[3]
 - Failure Indication: If the Vcc voltage never reaches the 12V UVLO start threshold, the IC will not begin its soft-start sequence.
- Line Under-Voltage Protection (LUV) Check:

- Methodology: Measure the DC voltage at the LUVF pin (pin 1).
- Expected Result: This voltage should be above the 2V threshold for the IC to enable operation.[3]
- Failure Indication: A voltage below the threshold will prevent the IC from starting. Check the resistor divider network connected to the LUVF pin from the rectified AC line.
- Latch/Plimit Pin Check:
 - Methodology: Measure the DC voltage at the Latch/Plimit pin (pin 2).
 - Expected Result: This voltage should be below 4V.[3]
 - Failure Indication: If the voltage on this pin exceeds 4V, a latch protection is triggered, and the IC will shut down. This pin is often used for overvoltage protection (OVP) or thermal protection. Inspect the external circuitry connected to this pin. The latch is reset when Vcc drops below 5V.[3]



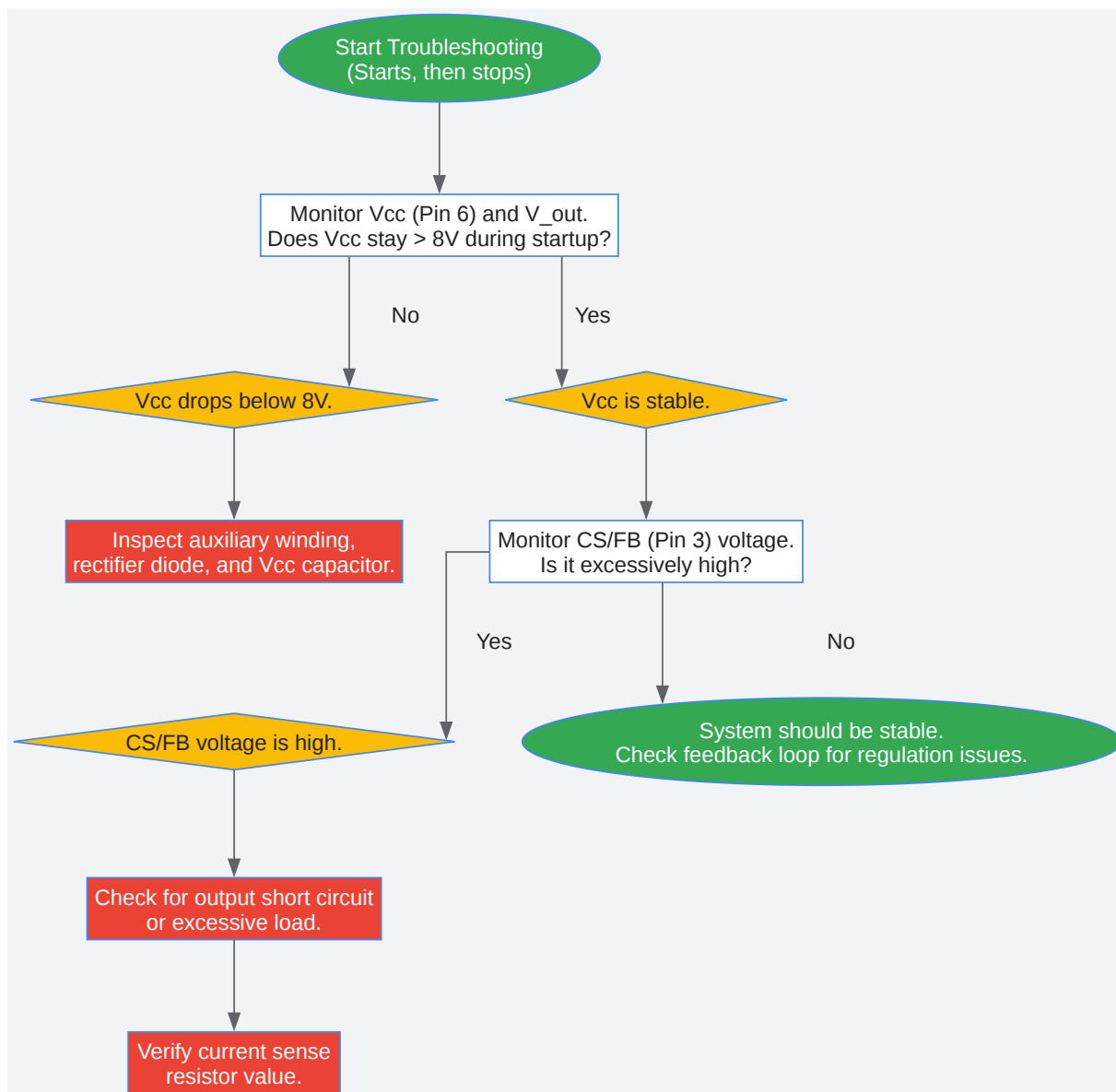
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Caption: Troubleshooting workflow for a no-start condition.

Issue 2: The power supply starts but immediately shuts down before the output voltage reaches its target.

This can occur if the soft-start begins, but a protection feature is triggered during the ramp-up phase.

- Vcc Sustainability Check:
 - Methodology: Use an oscilloscope to monitor both the Vcc voltage (pin 6) and the output voltage simultaneously. Trigger on the rising edge of Vcc.
 - Expected Result: Vcc should rise to 12V, the output should begin to ramp up, and the Vcc should be sustained above the 8V UVLO threshold by the auxiliary winding.
 - Failure Indication: If the Vcc voltage drops below 8V during the 10ms soft-start period, the IC will shut down. This indicates that the auxiliary winding is not supplying enough energy to keep the IC on. This can be due to an incorrect winding ratio, a faulty rectifier diode, or an improperly sized Vcc capacitor.
- Overload Protection (OLP) Check:
 - Methodology: Monitor the voltage at the CS/FB pin (pin 3) during startup.
 - Expected Result: The voltage peak on this pin corresponds to the primary current. During the soft-start, this peak limit is gradually increased. It should not prematurely hit the overload protection level.
 - Failure Indication: A very high initial load, a short circuit on the output, or incorrect component values in the current sense network can trigger the OLP. The OLP has a longer time constant at startup (37ms typical) to allow for charging output capacitors.[1] If the fault persists, the IC will enter hiccup mode.



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Caption: Troubleshooting workflow for startup-shutdown cycles.

Quantitative Data Summary

The following table summarizes key parameters of the **FAN7602** related to its startup and soft-start functionality.

| Parameter | Symbol | Min | Typ | Max | Unit | Notes |
|-------------------------------|----------|-----|-----|-----|------|---|
| Vcc Start Threshold Voltage | VST | - | 12 | - | V | IC begins operation when Vcc reaches this level. [3] |
| Vcc Minimum Operating Voltage | VSTOP | - | 8 | - | V | IC shuts down if Vcc falls below this level. [3] |
| Internal Soft-Start Time | tSS | - | 10 | - | ms | Internally fixed. Not adjustable. |
| LUVP On to Off Voltage | VLUVPOff | 1.9 | 2.0 | 2.1 | V | IC operation is disabled below this threshold. |
| LUVP Off to On Voltage | VLUVPOn | 1.4 | 1.5 | 1.6 | V | Hysteresis for the LUVP function. |
| Latch Protection Voltage | VLatch | - | 4.0 | - | V | Voltage on Latch/Plimit pin to trigger latch-off. [3] |
| OLP Time at Startup | TOLP_ST | 30 | 37 | 44 | ms | Extended OLP delay to |

accommod
ate startup.

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